

Synonyms for methyl 3-hydroxy-2,2-dimethylpropanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxy-2,2-dimethylpropanoate

Cat. No.: B147297

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An In-depth Technical Guide to **Methyl 3-hydroxy-2,2-dimethylpropanoate** and Its Synonyms

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds, including their various synonyms and properties, is paramount. This guide provides a detailed overview of **Methyl 3-hydroxy-2,2-dimethylpropanoate**, a versatile organic compound.

Synonyms and Chemical Identifiers

Methyl 3-hydroxy-2,2-dimethylpropanoate is known by several other names in scientific literature and commercial databases. Utilizing the correct synonym is crucial for effective database searching and clear communication in research.

Synonym	Source
Methyl 3-hydroxypivalate	[1] [2]
Hydroxypivalic Acid Methyl Ester	[2] [3]
Methyl 2,2-dimethyl-3-hydroxypropionate	[2] [3] [4]
Methyl Hydroxypivalate	[2] [3]
Propanoic acid, 3-hydroxy-2,2-dimethyl-, methyl ester	[1] [2]
3-hydroxy-2,2-dimethylpropionic acid methyl ester	[1]
2,2-Dimethyl-3-hydroxypropionic Acid Methyl Ester	[2]
Methyl β -hydroxypivalate	[5]

Physicochemical Properties

The physical and chemical properties of **Methyl 3-hydroxy-2,2-dimethylpropanoate** are summarized in the table below. These properties are essential for designing experiments, understanding its behavior in different environments, and for safety considerations.

Property	Value	Source
CAS Number	14002-80-3	[1] [6] [7]
Molecular Formula	C6H12O3	[2] [6] [7]
Molecular Weight	132.16 g/mol	[1] [3] [7]
Appearance	Colorless to pale yellow liquid	[2] [6]
Melting Point	-16 °C	[3] [7]
Boiling Point	177-178 °C at 740 mmHg	[3] [4] [8]
Density	1.036 g/mL at 25 °C	[3] [4] [8]
Refractive Index	n20/D 1.428	[3] [4] [8]
Flash Point	169 °F (76 °C) - closed cup	[3] [4]
Water Solubility	Soluble	[3]
EINECS Number	237-805-3	[7] [8]
MDL Number	MFCD00009707	[7] [8]
InChI Key	KJRFTNVYOAGTHK- UHFFFAOYSA-N	[2] [3] [6]

Synthesis and Experimental Protocols

The synthesis of **Methyl 3-hydroxy-2,2-dimethylpropanoate** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Synthesis from 3-chloro-2,2-dimethylpropionic acid

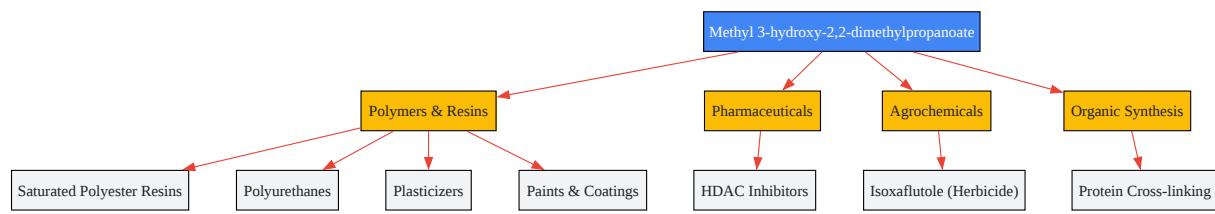
This method involves the reaction of 3-chloro-2,2-dimethylpropionic acid with sodium methoxide in methanol.[\[9\]](#)

Experimental Protocol:

- To a stirred solution of 30.0 grams (0.22 mole) of 3-chloro-2,2-dimethylpropionic acid in 100 ml of absolute methanol, add 35.6 grams (0.66 mole) of a 25% methanolic solution of

sodium methoxide dropwise.

- The reaction is exothermic, causing the temperature to rise to 40°C.
- After the addition is complete, heat the reaction mixture at reflux for 4 hours.
- Cool the mixture to ambient temperature and stir for one hour.
- Acidify the reaction mixture with concentrated hydrochloric acid and add 150 ml of water.
- Extract the mixture with four 100 ml portions of methylene chloride.
- Combine the organic extracts and dry them with magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield methyl 3-hydroxy-2,2-dimethylpropionate as an oil (20.8 grams).[9]



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